

# Effect of temperature on the solubility of sodium carbonate in various solvents.

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## Compound of Interest

Compound Name: Sodium carbonate

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## Technical Support Center: Sodium Carbonate Solubility

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) regarding the effect of temperature on the solubility of **sodium carbonate** in various solvents. The information is tailored for researchers, scientists, and drug development professionals.

### Frequently Asked Questions (FAQs)

Q1: What is the general effect of temperature on the solubility of **sodium carbonate**?

Generally, the solubility of **sodium carbonate** in water increases as the temperature rises. This is because the dissolution process is endothermic, meaning it absorbs heat from the surroundings. Increased temperature provides the energy needed for the solvent molecules to break apart the solute particles more effectively.<sup>[1]</sup> However, this trend is most pronounced in water up to a certain temperature.

Q2: How does the solubility of **sodium carbonate** in water change with temperature?

The solubility of **sodium carbonate** in water increases with temperature up to approximately 35.4°C, at which point it reaches its maximum solubility.<sup>[2][3]</sup> Beyond this temperature, the solubility begins to decrease slightly as the stable hydrate form changes.

Q3: Is **sodium carbonate** soluble in organic solvents?

**Sodium carbonate** has limited solubility in most organic solvents. It is slightly soluble in ethanol and glycerol and practically insoluble in acetone and propanol.[2][4] The principle of "like dissolves like" applies here; as an ionic compound, **sodium carbonate** dissolves best in polar solvents like water.

Q4: What factors, other than temperature, can affect the solubility of **sodium carbonate**?

Several factors can influence the solubility of **sodium carbonate**:

- pH of the solution: In acidic solutions, carbonate ions react to form carbon dioxide and water, which can increase the apparent solubility as the carbonate ions are consumed.[1]
- Presence of other ions: The "common ion effect" can decrease solubility. For instance, in a solution already containing a high concentration of sodium ions, the solubility of **sodium carbonate** will be reduced.[1]
- Particle size: Smaller particles have a larger surface area, which can increase the rate of dissolution, although it does not change the equilibrium solubility.[1]
- Agitation: Stirring or shaking the mixture increases the interaction between the solute and the solvent, speeding up the dissolution process to reach equilibrium faster.

## Data Presentation: Solubility of Sodium Carbonate

The following tables summarize the quantitative data on the solubility of **sodium carbonate** in various solvents at different temperatures.

Table 1: Solubility of **Sodium Carbonate** in Water

Temperature (°C)	Solubility ( g/100 g H <sub>2</sub> O)
0	7.0
10	12.2[5]
15	16.4
20	21.8[5]
25	29.4[5]
30	39.7[5]
35.4	49.7[2][3]
40	48.8[5]
50	47.3[5]
60	46.4[5]
80	45.1[5]
100	44.7[5]

Table 2: Solubility of **Sodium Carbonate** in Various Organic Solvents

Solvent	Temperature (°C)	Solubility ( g/100 g Solvent)
Ethanol	20	0.22
Ethanol	25	0.24[5]
Ethanol	35	0.297[5]
Glycerol	15.5	98.3
Methanol	20	0.55
Methanol	25	0.604[5]
Methanol	30	0.7[5]
Methanol	35	0.76[5]
Acetone	Room Temperature	Insoluble[5]
Propanol	Room Temperature	Insoluble[2]
Ethylene Glycol	20	3.46
Dimethylformamide	25	0.05[4]

## Experimental Protocols

### Methodology for Determining the Solubility of **Sodium Carbonate**

This protocol outlines the shake-flask method, a common technique for determining the equilibrium solubility of a solid in a liquid.

#### 1. Preparation of Materials:

- Anhydrous **sodium carbonate** (analytical grade)
- Selected solvent (e.g., deionized water, ethanol)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Filtration apparatus (e.g., syringe filters with a chemically inert membrane like PTFE)
- Volumetric flasks and pipettes

- Glassware (e.g., flasks with stoppers, beakers)

## 2. Experimental Procedure:

- Add an excess amount of **sodium carbonate** to a known volume of the solvent in a flask. The presence of undissolved solid is necessary to ensure the solution becomes saturated.
- Place the flask in a temperature-controlled shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This may take several hours.
- Once equilibrium is reached, allow the undissolved solid to settle.
- Carefully withdraw a sample of the supernatant liquid using a pre-heated or pre-cooled syringe to the experimental temperature to avoid precipitation.
- Immediately filter the sample using a syringe filter to remove any remaining solid particles.
- Accurately weigh a specific volume of the clear filtrate.
- Evaporate the solvent from the filtrate sample to dryness.
- Weigh the remaining solid residue (**sodium carbonate**).
- Calculate the solubility in grams of solute per 100 g of solvent.
- Repeat the experiment at different temperatures to determine the temperature-solubility profile.

## Troubleshooting Guide

### Issue 1: Inconsistent or non-reproducible solubility results.

- Possible Cause: The system may not have reached equilibrium.
  - Solution: Increase the agitation time. It is advisable to take measurements at different time points to confirm that the concentration of the dissolved solute is no longer changing.
- Possible Cause: Temperature fluctuations during the experiment.
  - Solution: Ensure the temperature control of the shaker or water bath is precise and stable throughout the equilibration and sampling process.
- Possible Cause: Inaccurate measurement of solute or solvent.
  - Solution: Calibrate the analytical balance and use calibrated volumetric glassware.

Issue 2: Precipitation of the solute during sampling or filtration.

- Possible Cause: The sampling and filtration equipment is at a different temperature than the experimental solution, causing the solubility to change.
  - Solution: Pre-heat or pre-cool the syringe and filter to the same temperature as the experiment to prevent premature crystallization.

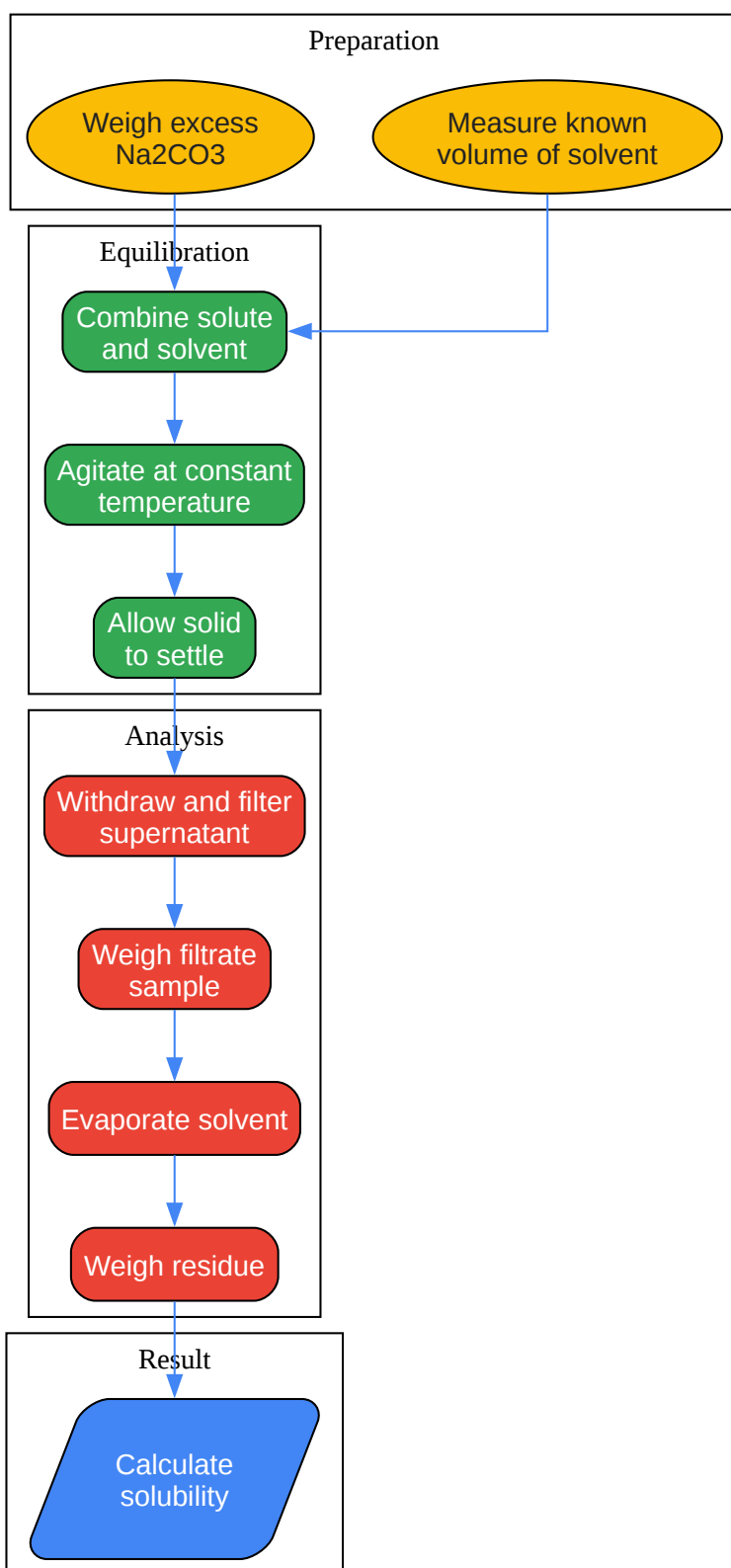
Issue 3: The prepared **sodium carbonate** solution appears cloudy even after filtration.

- Possible Cause: Formation of sodium bicarbonate due to the absorption of atmospheric carbon dioxide.[6]
  - Solution: Prepare and handle the solutions in a controlled atmosphere (e.g., under a nitrogen blanket) if high precision is required. Use freshly prepared solutions.

Issue 4: Difficulty dissolving **sodium carbonate** in an organic solvent.

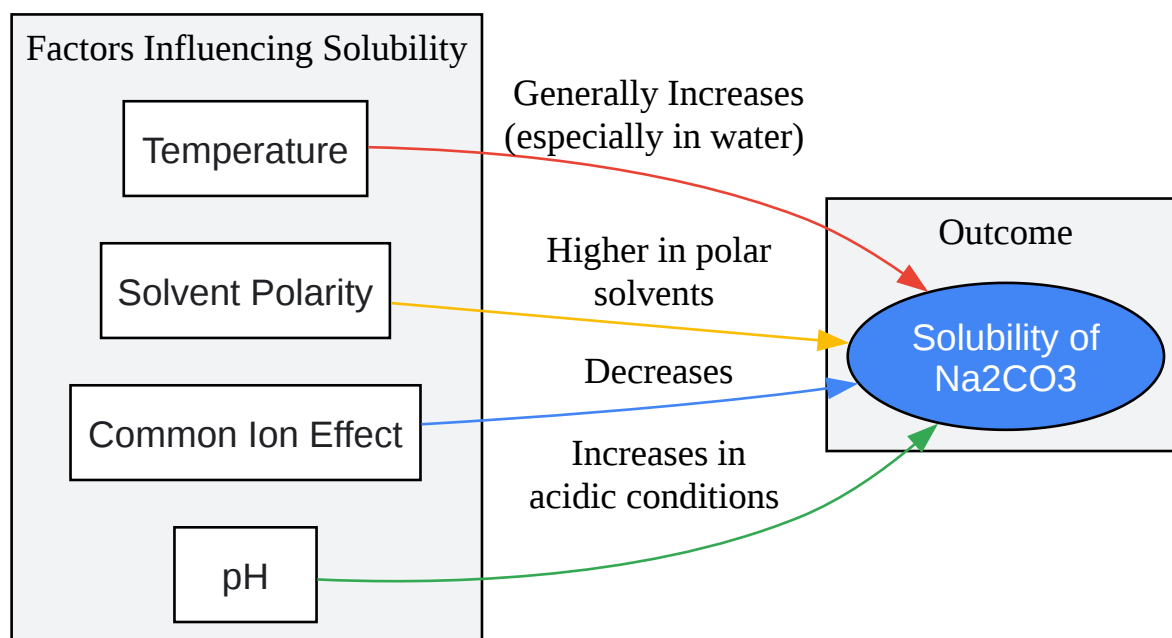
- Possible Cause: Low intrinsic solubility of **sodium carbonate** in the chosen solvent.
  - Solution: Refer to solubility data to ensure the solvent is appropriate. Consider using a co-solvent system, where a small amount of a good solvent (like water) is added to the primary solvent to enhance solubility. However, this will change the properties of the solvent system.

## Visualizations



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Caption: Workflow for determining **sodium carbonate** solubility.



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Caption: Factors affecting the solubility of **sodium carbonate**.

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